Azithromycin F: A Review of an Uncharacterized Related Compound

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Compound of Interest

Compound Name:	*Azithromycin F*
CAS No.:	*612069-26-8*
Cat. No.:	*B3192156*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current state of knowledge regarding **Azithromycin F**, a known impurity of the widely used macrolide antibiotic, Azithromycin. While the user's request was for an in-depth analysis of the pharmacological activity of **Azithromycin F**, a comprehensive review of publicly available scientific literature reveals a significant lack of data on this specific compound. Therefore, this document will summarize the available information on **Azithromycin F** and provide a detailed overview of the pharmacological activities of the parent compound, Azithromycin, to offer a relevant contextual framework.

Introduction to **Azithromycin F**

Azithromycin F is chemically identified as 3′-N-demethyl-3′-N-formylazithromycin[1][2][3]. It is recognized as a process-related impurity and degradation product of Azithromycin and is listed as "Azithromycin EP Impurity F" by the European Pharmacopoeia and "Azithromycin Related Compound F" by the United States Pharmacopeia[1][3][4]. Commercially, it is available as a reference standard for analytical purposes, such as in the development and validation of methods for impurity profiling of Azithromycin[1][5].

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At present, there are no publicly accessible studies detailing the specific pharmacological, toxicological, or pharmacokinetic properties of **Azithromycin F**. Its primary relevance in the scientific literature is in the context of pharmaceutical analysis and quality control of **Azithromycin f**ormulations[6].

Pharmacological Profile of Azithromycin

Given the absence of data on **Azithromycin F**, understanding the pharmacology of the parent compound, Azithromycin, is crucial for any future investigation. Azithromycin is a broad-spectrum azalide antibiotic, a subclass of macrolides, known for its efficacy against a wide range of bacterial pathogens and for its immunomodulatory effects[7][8].

Mechanism of Action

Azithromycin's primary mechanism of antibacterial action is the inhibition of protein synthesis in susceptible bacteria. It binds to the 50S ribosomal subunit, thereby interfering with the translocation of peptides[7][9][10]. This action is primarily bacteriostatic but can be bactericidal at high concentrations[11].

Beyond its antibiotic effects, Azithromycin exhibits significant anti-inflammatory and immunomodulatory properties[7][12]. These effects are attributed to its ability to modulate cytokine production, inhibit neutrophil influx, and alter macrophage function[7][12].

Pharmacokinetics

The pharmacokinetic profile of Azithromycin is characterized by its rapid and extensive distribution into tissues, leading to significantly higher concentrations in tissues and phagocytic cells compared to plasma[13][14][15]. It has a long terminal elimination half-life, allowing for once-daily dosing[14][15].

Table 1: Pharmacokinetic Parameters of Azithromycin

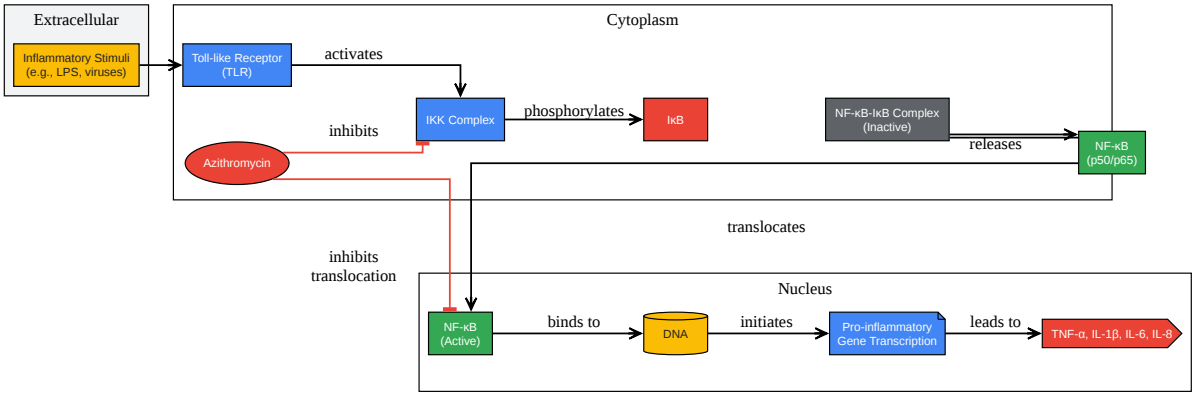
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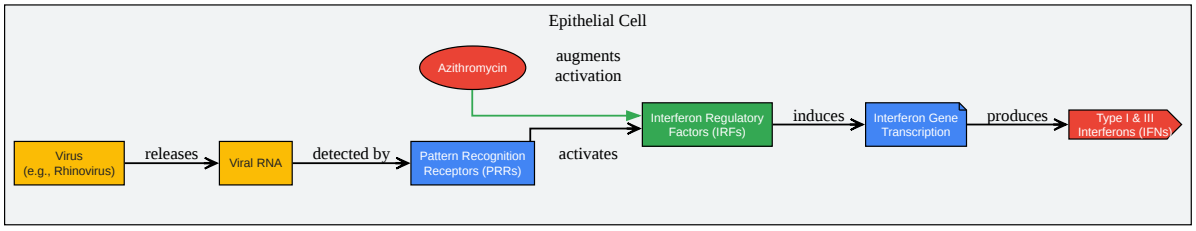
Parameter	Value	Reference
Bioavailability	~38%	[13][14]
Peak Plasma Concentration (Tmax)	2.1 - 3.2 hours	[9]
Volume of Distribution	~23 L/kg	[16]
Protein Binding	7% to 51% (concentration-dependent)	[13]
Elimination Half-life	~68 hours	[9][14]
Primary Route of Elimination	Biliary excretion	[9][14]

Signaling Pathways Modulated by Azithromycin

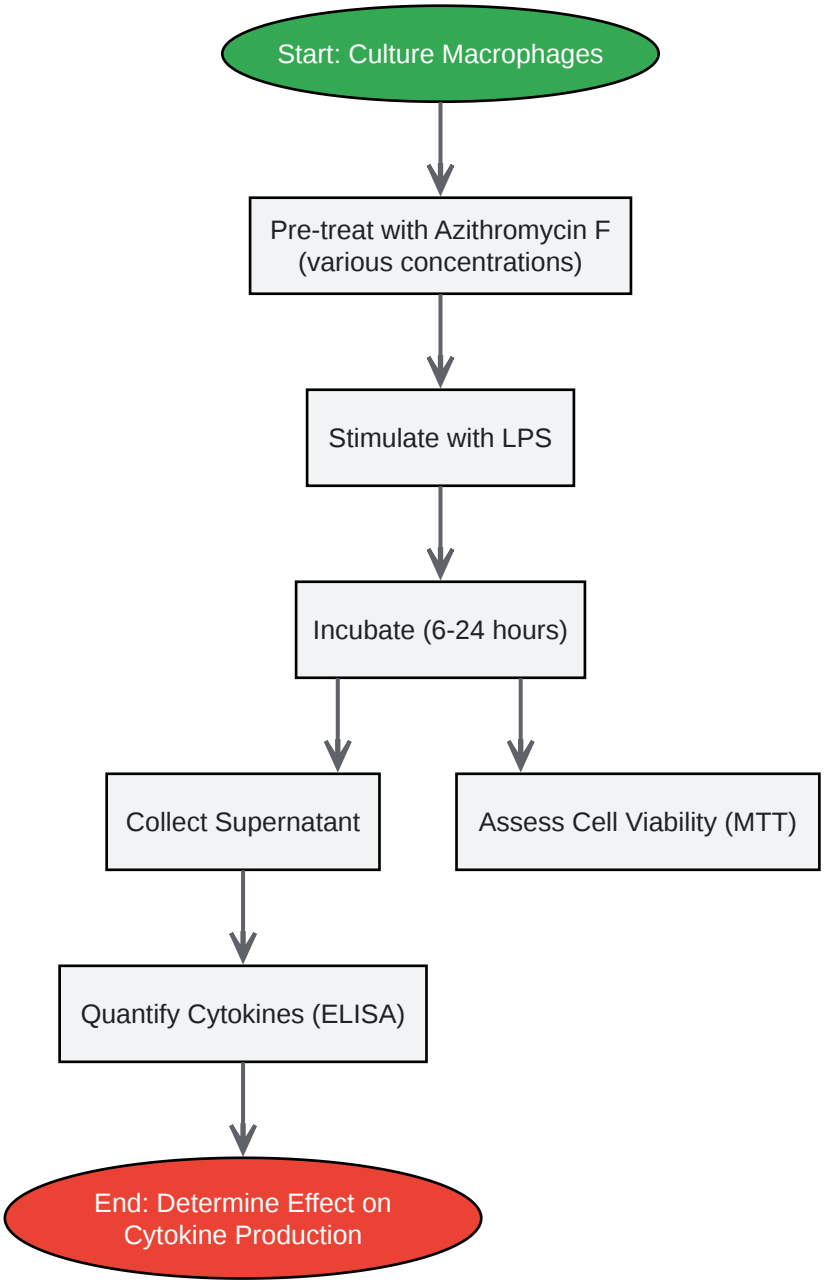
The immunomodulatory effects of Azithromycin are mediated through its influence on various intracellular signaling pathways. A key target is the transcription factor NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells), a central regulator of the inflammatory response[9][12]. By inhibiting NF-κB activation, Azithromycin can suppress the expression of pro-inflammatory cytokines such as TNF-α, IL-1β, IL-6, and IL-8[9][15].

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References

- 1. Azithromycin EP Impurity F | 612069-28-0 | SynZeal [synzeal.com]
- 2. refsynbio.com [refsynbio.com]
- 3. bocsci.com [bocsci.com]
- 4. [Azithromycin Related Compound F (25 mg) (3'-N-Demethyl-3'-N-formylazithromycin)] - CAS [612069-28-0] [store.usp.org]
- 5. toku-e.com [toku-e.com]
- 6. researchgate.net [researchgate.net]
- 7. Mechanism of action, resistance, synergism, and clinical implications of azithromycin - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Azithromycin | C38H72N2O12 | CID 447043 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Azithromycin - Wikipedia [en.wikipedia.org]
- 10. urology-textbook.com [urology-textbook.com]
- 11. youtube.com [youtube.com]
- 12. Immunomodulatory Effects of Azithromycin Revisited: Potential Applications to COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Azithromycin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. accessdata.fda.gov [accessdata.fda.gov]
- 15. Azithromycin: The First Broad-spectrum Therapeutic - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Azithromycin—Spectrum of Activity, Pharmacokinetics, and Clinical Applications | Semantic Scholar [semanticscholar.org]

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